

Technical Guide: 1-Chloro-3-phenyl-2-propanol

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Compound of Interest

Compound Name: (S)-1-Chloro-3-phenylpropan-2-ol

CAS No.: 406945-51-5

Cat. No.: B1486891

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Synonyms, Synthesis, and Pharmaceutical Applications

Executive Summary & Core Identity

1-Chloro-3-phenyl-2-propanol (CAS 5396-65-6) is a chiral chlorohydrin intermediate used primarily as a building block for functionalized phenylpropanoids. Unlike its regioisomer 3-chloro-1-phenyl-1-propanol (a key precursor for fluoxetine/atomoxetine), this molecule contains a secondary alcohol flanked by a benzyl group and a chloromethyl group.

In drug development, it serves as a scaffold for lipase-catalyzed kinetic resolutions to access enantiopure epoxides (via ring closure) or amino-alcohols (via nucleophilic substitution). Its structural ambiguity in literature requires precise nomenclature verification before procurement or synthesis.^[1]

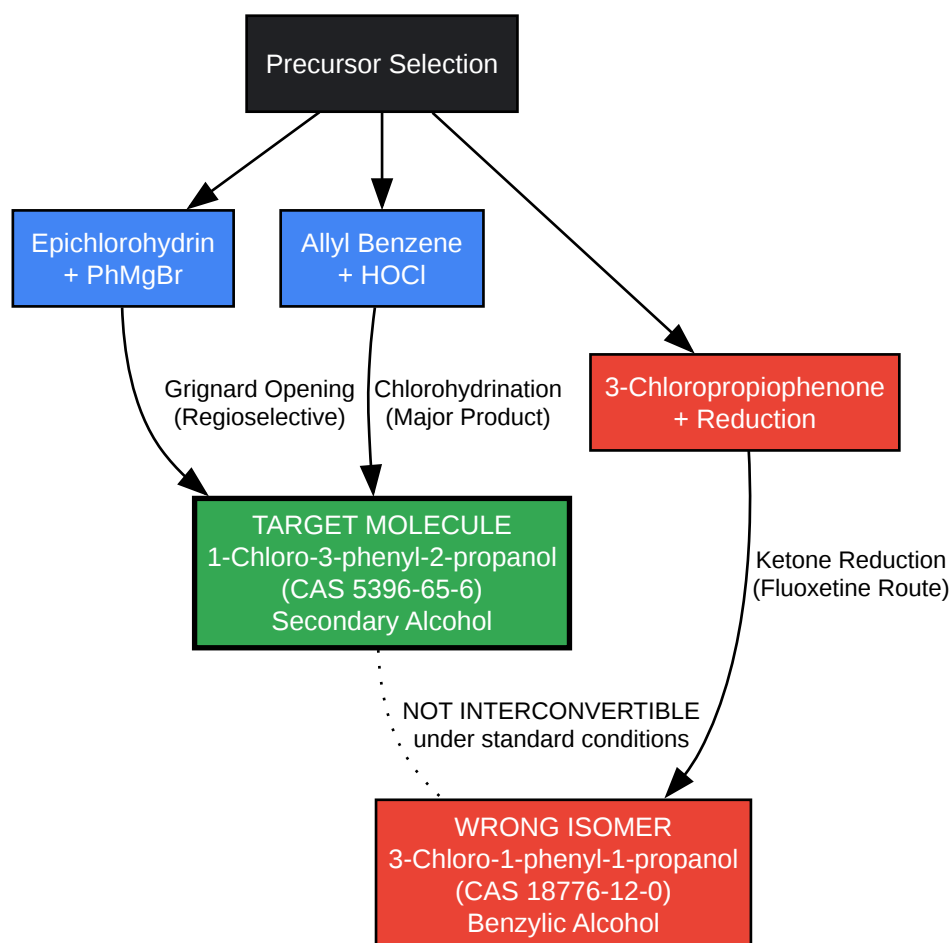
Nomenclature & Synonym Matrix

The following table consolidates valid identifiers, separating them from common misnomers (indicated in red).

Category	Primary Identifier	Synonyms / Notes
IUPAC	1-chloro-3-phenylpropan-2-ol	1-chloro-3-phenyl-2-hydroxypropane
CAS RN	5396-65-6	Distinct from 18776-12-0 (3-chloro-1-phenyl-1-propanol)
Chemical	-(chloromethyl)benzeneethanol	Benzyl chlorohydrin (Ambiguous; often refers to mixture)
SMILES	<chem>C1=CC=C(C=C1)CC(CCl)O</chem>	
InChI Key	VBZRCYGKCAOPJW-UHFFFAOYSA-N	

Structural Logic & Isomer Distinction

A critical failure point in sourcing this compound is the confusion with the "Fluoxetine Intermediate." The diagram below clarifies the structural divergence and synthesis origins.



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Figure 1: Synthetic genealogy distinguishing the target chlorohydrin from the common antidepressant intermediate.

Experimental Protocols

Chemical Synthesis: The Grignard Route

Context: The reaction of phenylmagnesium bromide with epichlorohydrin is the most direct route but suffers from low yields (approx. 20-30%) due to the "Schlenk equilibrium" where magnesium salts catalyze the opening of the epoxide at the more substituted carbon or cause polymerization. The protocol below uses low temperature to maximize regioselectivity.

Protocol:

- Reagent Prep: Prepare 1.0 M Phenylmagnesium bromide (PhMgBr) in anhydrous diethyl ether under atmosphere.
- Addition: Cool a solution of Epichlorohydrin (1.2 equiv) in dry ether to -78°C (dry ice/acetone bath).
- Reaction: Add the PhMgBr solution dropwise over 60 minutes. The low temperature is critical to prevent the formation of the 2-chloro-1-phenyl isomer.
- Quench: Allow to warm to 0°C, then quench slowly with saturated aqueous .
- Workup: Extract with diethyl ether (3x). Wash combined organics with brine, dry over , and concentrate.^[1]
- Purification: The crude oil requires fractional distillation (bp ~135-140°C at 2 mmHg) or flash chromatography (Hexane/EtOAc 9:1) to separate the product from biphenyl and unreacted epoxide.

Validation Check:

- ¹H NMR (CDCl₃): Look for the diastereotopic protons of the group around 3.5-3.7 ppm and the benzylic around 2.8 ppm. The methine () should appear as a multiplet near 4.0 ppm.

Enzymatic Kinetic Resolution (Chiral Production)

For pharmaceutical applications requiring the (S)- or (R)- enantiomer, chemical synthesis yields a racemate. Lipase-catalyzed acylation is the industry standard for resolution.

Mechanism: Lipase B from *Candida antarctica* (CAL-B) selectively acetylates the (R)-enantiomer (typically), leaving the (S)-alcohol unreacted.

Protocol:

- Substrate: Dissolve racemic 1-chloro-3-phenyl-2-propanol (10 mM) in dry toluene or MTBE.
- Acyl Donor: Add Vinyl Acetate (5 equiv).
- Biocatalyst: Add immobilized CAL-B (Novozym 435, 20 mg/mmol substrate).
- Incubation: Shake at 30°C, 200 rpm. Monitor conversion by GC.
- Termination: Stop reaction at 50% conversion (theoretical max yield for resolution). Filter off enzyme.
- Separation: Separate the (S)-alcohol from the (R)-acetate via column chromatography.

Analytical Profile & Safety

GC-MS Characterization

When analyzing reaction mixtures, 1-chloro-3-phenyl-2-propanol exhibits a distinct fragmentation pattern driven by alpha-cleavage.

Fragment (m/z)	Interpretation
170 / 172	Molecular Ion () - Weak intensity, characteristic 3:1 Cl isotope ratio.
121	- Loss of chloromethyl group (Base Peak in some conditions).
91	Tropylium ion () - Characteristic of the benzyl moiety.
49 / 51	- Chloromethyl fragment.

Safety Considerations

- **Hazards:** Like all chlorohydrins, this compound is a potential alkylating agent. It causes skin irritation and severe eye damage.
- **Metabolism:** Can be metabolized to phenylacetone or epoxides in vivo; handle with permeation-resistant gloves (Nitrile > 0.11mm).
- **Storage:** Store under inert gas at 2-8°C. Hydroscopic; moisture promotes hydrolysis to the diol.

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